

comparative photoluminescence of indigoid pigments

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Compound Focus: 6,6-Dibromoindigo

CAS No.: 19201-53-7

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Comparative Photoluminescence Data

The table below summarizes key photoluminescence and photocatalytic degradation findings for indigo carmine and a samarium-doped catalyst from recent studies.

Material	PL Emission Wavelengths	Excitation Source	Key PL-Related Findings	Experimental Context
Sm ³⁺ -doped ZnS Nanoparticles [1]	559 nm, 595 nm, 642 nm	395 nm laser	Characteristic f-f transitions of Sm ³⁺ ions; used as a photocatalyst.	Catalyst characterization in solution.
Indigo Carmine (Dye) [1]	Not explicitly stated	N/A (monitored via UV-Vis)	93% degradation rate achieved using 15 mg/L Sm ³⁺ -doped ZnS catalyst within 210 min.	Photocatalytic degradation study.
Indigo (Theoretical/Molecular) [2]	N/A	N/A	Ozone oxidation produces isatin and other products	Analysis of indigo's oxidative

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			(C ₁₆ H ₁₀ N ₂ O ₃ , C ₈ H ₆ NO ₃), identified via HPLC and fluorescence spectroscopy.	fading mechanism in artworks.

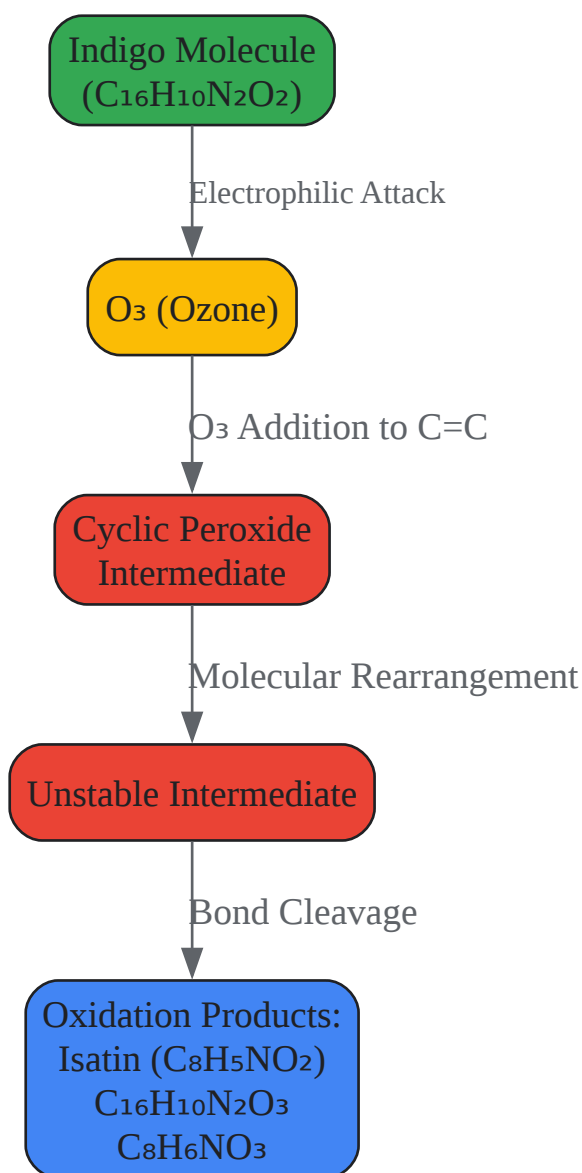
Experimental Protocols Overview

For researchers aiming to replicate or build upon these studies, here are the core experimental methodologies employed.

- **Synthesis of Sm³⁺-doped ZnS Nanoparticles** [1]: Nanoparticles were synthesized using a **reflux method**. The resulting nanocrystals had a particle size of 3–12 nm as calculated by the **Scherrer equation** from X-ray diffraction (XRD) data.
- **Photocatalytic Degradation Procedure** [1]:
 - Indigo carmine dye solution and the Sm³⁺-doped ZnS catalyst (15 mg/L) were mixed.
 - The reaction mixture was exposed to light to initiate the catalytic process.
 - The degradation process was monitored using **UV-Vis spectroscopy**, and the kinetics were found to follow a **pseudo-first-order model**.
- **Analysis of Indigo Oxidation Products** [2]:
 - **HPLC Analysis**: A Waters 2487 HPLC with a C18 column was used. For one set of conditions, a gradient elution with acetonitrile and water was employed at a flow rate of 0.55 ml/min, with detection at 254 nm.
 - **Fluorescence Spectroscopy**: A PerkinElmer LS-55 spectrophotometer was used with an excitation wavelength of 330 nm.

Indigo Oxidation Pathway

The following diagram illustrates the reaction pathway for the ozone-induced oxidative decomposition of indigo, which leads to photoluminescent products like isatin [2].



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Interpretation and Research Considerations

- **Mechanism Insight:** The identified oxidation pathway confirms that indigo's fading involves a complex reaction with ozone, producing specific photoluminescent molecules like isatin [2]. This is crucial for understanding the stability of indigoid pigments.
- **Catalyst Performance:** The high degradation efficiency of Sm³⁺-doped ZnS nanoparticles against indigo carmine highlights their potential as photocatalysts for wastewater treatment [1]. The lanthanide ion doping enhances photocatalytic activity by improving charge separation.

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References

1. Luminescence and photocatalytic degradation of indigo ... [pmc.ncbi.nlm.nih.gov]
2. A study of the oxidation mechanism of the organic pigment ... [nature.com]

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